

# Safeguarding Your Laboratory: Proper Disposal of Lyso Flipper-TR 29

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## Compound of Interest

Compound Name: Lyso Flipper-TR 29

Cat. No.: B12386887

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Ensuring the safe and compliant disposal of laboratory reagents is paramount for both environmental protection and personnel safety. This document provides essential procedural guidance for the proper disposal of **Lyso Flipper-TR 29**, a fluorescent probe used for imaging lysosomal membrane tension. Adherence to these protocols is critical for maintaining a safe research environment.

**Lyso Flipper-TR 29** is typically supplied as a solid and dissolved in dimethyl sulfoxide (DMSO) for experimental use.[1] The disposal procedure must therefore account for both the fluorescent probe and the solvent. While a specific Safety Data Sheet (SDS) for **Lyso Flipper-TR 29** is not publicly available, the SDS for the closely related Lyso Flipper-TR (SC022) and general guidelines for DMSO waste provide a comprehensive framework for its disposal.[2]

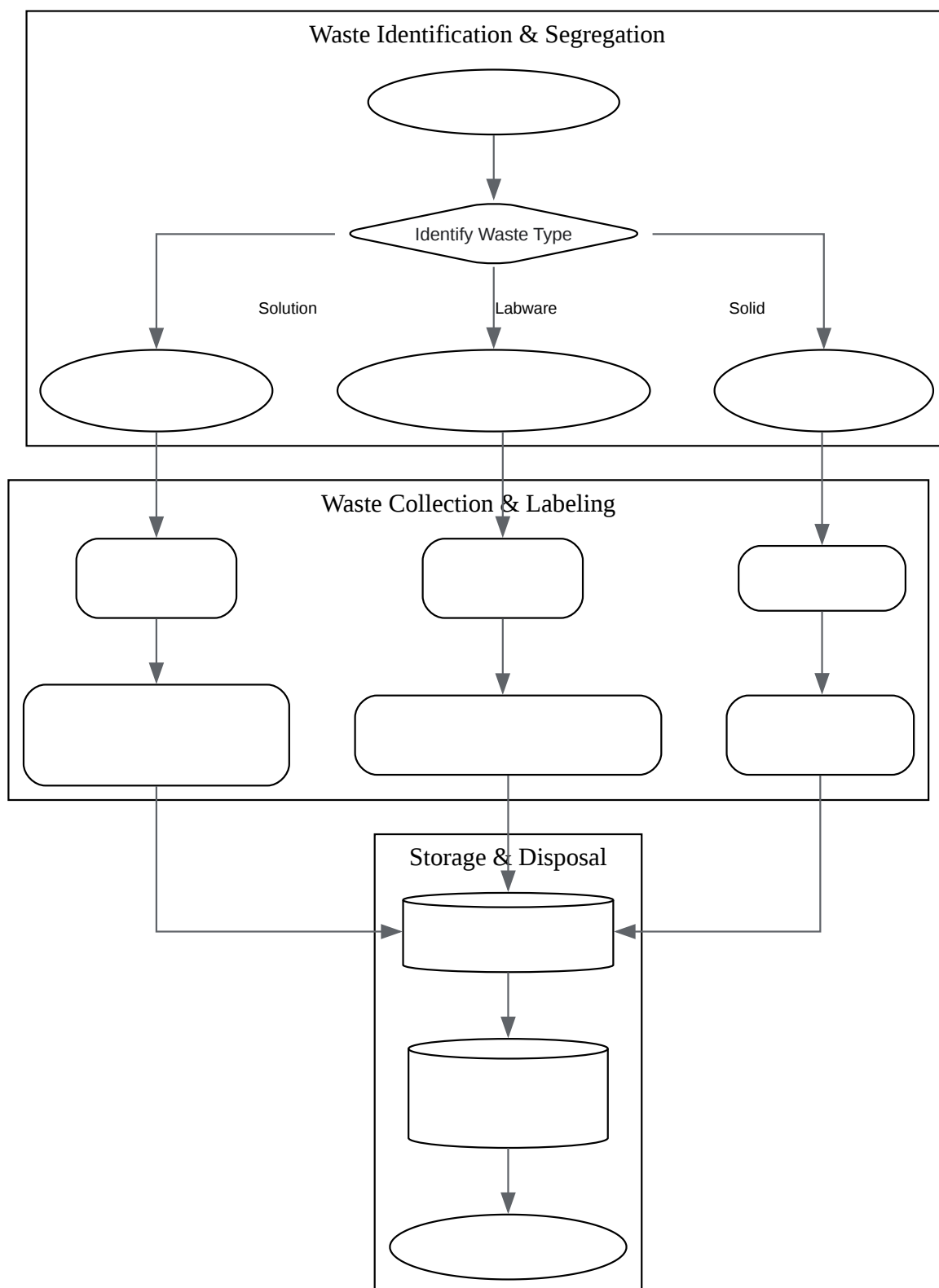
## Disposal Protocol Summary

The fundamental principle for the disposal of **Lyso Flipper-TR 29** and its solutions is to treat it as hazardous chemical waste. All waste materials, including the probe itself, solutions containing the probe, and contaminated labware, must be collected and disposed of in accordance with local, national, and institutional regulations.[1][2] Sink disposal is not an appropriate method for this type of chemical waste.[3]

Waste Type	Disposal Container	Labeling Requirements	Storage and Final Disposal
Unused/Expired Lyso Flipper-TR 29 (Solid)	Original vial, placed in a sealed, labeled bag.	"Hazardous Waste," "Lyso Flipper-TR 29," and any other identifiers required by your institution.	Store in a designated hazardous waste area.
Lyso Flipper-TR 29 in DMSO Solution	Labeled, sealed, and compatible hazardous waste container for organic solvents. <a href="#">[4]</a>	"Hazardous Waste," "Lyso Flipper-TR 29 in DMSO," and the approximate concentration.	Store in a designated hazardous waste area, such as a flammable storage cabinet. <a href="#">[4]</a>
Contaminated Solid Waste (e.g., pipette tips, gloves, vials)	Designated, sealed solid waste container or bag. <a href="#">[4]</a>	"Hazardous Waste," "DMSO-Contaminated Solid Waste," and a list of any other hazardous solutes. <a href="#">[4]</a>	Store in a designated hazardous waste accumulation area. <a href="#">[4]</a>

## Step-by-Step Disposal Procedures

The proper disposal of **Lyso Flipper-TR 29** involves a systematic approach to waste segregation and collection. The following workflow outlines the necessary steps for safe handling and disposal.



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**Figure 1.** Workflow for the proper disposal of **Lyso Flipper-TR 29** and associated waste.

## Experimental Protocols Cited

While this document focuses on disposal, it is important to note that the handling of **Lyso Flipper-TR 29** during experimentation directly impacts waste generation. For detailed experimental protocols, including the preparation of stock solutions, researchers should refer to the product information provided by the supplier.<sup>[1]</sup> Typically, a 1 mM stock solution is prepared by dissolving the solid probe in anhydrous DMSO.<sup>[1]</sup>

## Safety Precautions

When handling **Lyso Flipper-TR 29** and its DMSO solutions, appropriate personal protective equipment (PPE) should be worn, including gloves, a lab coat, and safety goggles.<sup>[2]</sup> All handling of DMSO waste should be conducted within a certified laboratory chemical fume hood to prevent the inhalation of vapors.<sup>[4]</sup> It is also crucial to prevent DMSO-containing waste from coming into contact with strong oxidizing agents, acids, and bases.<sup>[4]</sup> In the event of a spill, absorb the material with an inert dry substance and place it in a double bag for disposal as dry waste.<sup>[3]</sup>

By adhering to these procedures, researchers can ensure the safe and responsible disposal of **Lyso Flipper-TR 29**, contributing to a culture of safety and environmental stewardship within the laboratory. Always consult your institution's Environmental Health & Safety (EH&S) department for specific guidance and requirements.<sup>[3][4]</sup>

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